

Application Note: Strategic Functionalization of 4-Bromopyridazine-3-carboxylic Acid

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Compound of Interest

Compound Name: 4-Bromopyridazine-3-carboxylic acid

Cat. No.: B15241686

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Executive Summary

This guide details the synthetic utility of **4-Bromopyridazine-3-carboxylic acid** (CAS: 15366-62-8) as a privileged scaffold in medicinal chemistry. Unlike simple pyridines, the pyridazine core (1,2-diazine) offers unique physicochemical properties, including high water solubility and specific hydrogen-bonding capabilities, making it a critical pharmacophore in kinase inhibitors and antimicrobial agents.^[1]

This note focuses on two primary workflows:

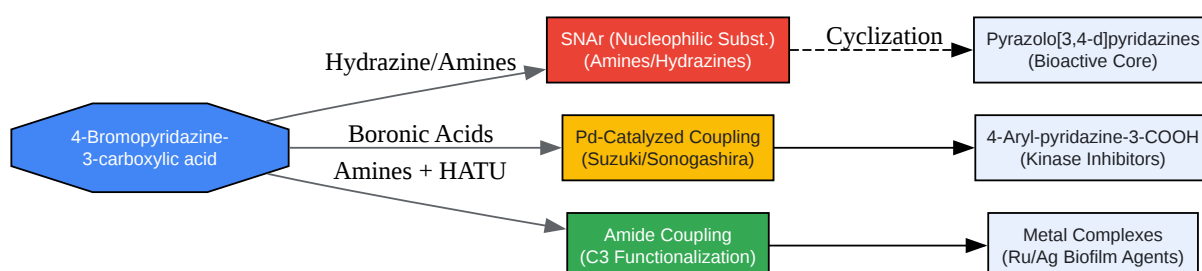
- Cyclocondensation to form fused pyrazolo[3,4-d]pyridazines (high-value bioactive cores).
- Regioselective Cross-Coupling (Suzuki-Miyaura) for C4-arylation.

Strategic Reactivity Profile

The **4-bromopyridazine-3-carboxylic acid** scaffold presents a dual-modality reactivity profile, allowing for orthogonal functionalization.

- Site A (C4-Bromo): An electrophilic center activated by the electron-deficient pyridazine ring. It is highly susceptible to Nucleophilic Aromatic Substitution () and Palladium-catalyzed cross-coupling.
- Site B (C3-Carboxyl): A nucleophilic/electrophilic handle for amide coupling, esterification, or decarboxylative transformations.[1]

Reactivity Flowchart



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Figure 1: Strategic divergence points for **4-bromopyridazine-3-carboxylic acid** functionalization.

Application I: Synthesis of Pyrazolo[3,4-d]pyridazines

The fusion of a pyrazole ring onto the pyridazine core creates the pyrazolo[3,4-d]pyridazine system.[1] This tricyclic mimic of purine bases is a potent scaffold for ATP-competitive kinase inhibition and antimicrobial activity.

Mechanism

The reaction proceeds via a cascade sequence:[1][2]

- Displacement: The hydrazine nucleophile displaces the C4-bromide.

- Intramolecular Cyclization: The resulting hydrazine intermediate attacks the C3-carbonyl (acid or ester), followed by dehydration to close the pyrazole ring.[\[1\]](#)

Detailed Protocol: One-Pot Cyclization

Target: 3-Hydroxy-1H-pyrazolo[3,4-d]pyridazine derivatives.

Reagents:

- Substrate: **4-Bromopyridazine-3-carboxylic acid** (1.0 eq)
- Reagent: Hydrazine hydrate (60-80%, 3.0 eq) or substituted hydrazine (for N1-alkylation).
- Solvent: Ethanol (EtOH) or n-Butanol (for higher temp).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 mmol of **4-bromopyridazine-3-carboxylic acid** in 5 mL of EtOH.
Note: If solubility is poor, add catalytic acetic acid.[\[1\]](#)
- Addition: Dropwise add 3.0 mmol of hydrazine hydrate at room temperature.
- Reflux: Heat the mixture to reflux () for 4–6 hours.
 - Validation Point: Monitor via TLC (System: DCM/MeOH 9:1). The starting material () should disappear, and a highly polar fluorescent spot () should appear.[\[1\]](#)
- Isolation: Cool to room temperature. The product often precipitates as a solid.[\[1\]](#)
- Purification: Filter the precipitate and wash with cold ethanol. If no precipitate forms, concentrate in vacuo and recrystallize from EtOH/Water.[\[1\]](#)

Data Validation (Expected Results):

- MS (ESI): Loss of Br pattern (M/M+2 ratio 1:1 disappears). Appearance of M+H peak consistent with cyclized product (MW - H₂O - HBr).
- ¹H NMR: Disappearance of the C4-proton doublet (if coupling was visible) or shift of the aromatic proton.

Application II: C4-Arylation via Suzuki-Miyaura Coupling

Direct arylation at the C4 position preserves the carboxylic acid for later elaboration (e.g., into Ru-complexes for anti-biofilm applications).

Protocol: Ligand-Free Pd-Catalysis

Target: 4-Arylpyridazine-3-carboxylic acid.

Reagents:

- Substrate: **4-Bromopyridazine-3-carboxylic acid** (1.0 eq)
- Boronic Acid: Arylboronic acid (1.2 eq)[\[1\]](#)
- Catalyst:
(5 mol%) or
[. \[1\]](#)
- Base:
(3.0 eq) or
[. \[1\]](#)
- Solvent: 1,4-Dioxane/Water (4:1).[\[1\]](#)

Step-by-Step Methodology:

- **Degassing:** In a sealed tube, combine substrate, boronic acid, and base in the solvent mixture. Sparge with Argon for 10 minutes. Critical: Oxygen inhibits the catalytic cycle.[1]
- **Catalyst Addition:** Add the Pd catalyst quickly under Argon flow. Seal the tube.
- **Reaction:** Heat to

for 12 hours.
- **Workup:** Acidify carefully with 1N HCl to pH 3–4 (to protonate the carboxylic acid). Extract with EtOAc.[1]
- **Purification:** Flash chromatography (C18 Reverse Phase is recommended due to the polarity of the acid).[1]

Comparative Data Summary

Feature	Protocol A (/Cyclization)	Protocol B (Suzuki Coupling)
Reaction Type	Nucleophilic Substitution + Condensation	Palladium-Catalyzed Cross-Coupling
Key Reagent	Hydrazine / Primary Amines	Aryl Boronic Acids
Product Class	Pyrazolo[3,4-d]pyridazines (Fused)	4-Aryl-pyridazine-3-carboxylic acids
Primary Utility	Kinase Inhibitors, Purine Mimics	Biaryl building blocks, Metal Ligands
Typical Yield	75–90%	60–80%
Green Aspect	Atom economical, often ethanol-based	Requires transition metals

Troubleshooting & Expert Tips

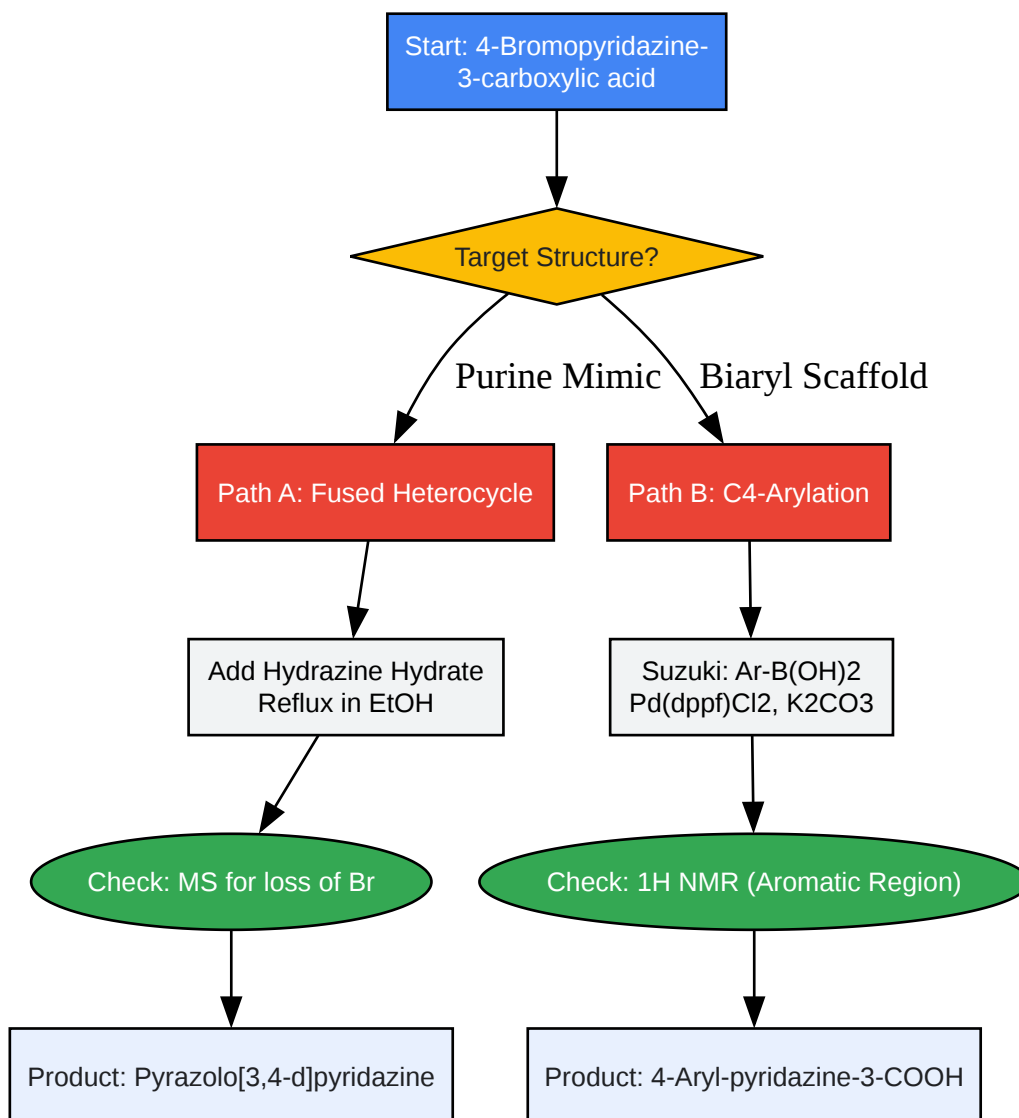
"Self-Validating" The Reaction

- The Bromine Isotope Signature: In Mass Spectrometry, the starting material has a distinct 1:1 intensity ratio for M and M+2 peaks due to

and

[\[1\]](#)
- Success Indicator: Complete disappearance of this doublet pattern in the product spectrum confirms Br displacement.[\[1\]](#)
- Solubility Issues: The carboxylic acid moiety can make the starting material insoluble in non-polar solvents.[\[1\]](#)
 - Solution: If using DCM or Toluene, consider protecting the acid as a methyl ester first (SOCl₂/MeOH), performing the reaction, and then hydrolyzing (LiOH/THF).[\[1\]](#)

Pathway Visualization



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Figure 2: Decision tree for synthetic workflow selection.

References

- Sigma-Aldrich. (n.d.). 4-Bromopyridine-3-carboxylic acid Product Specification. Retrieved from
- MDPI. (2024).[1] Ruthenium Complexes with Pyridazine Carboxylic Acid: Synthesis, Characterization, and Anti-Biofilm Activity. Molecules. Retrieved from [1]

- ResearchGate. (2014).[1] Synthesis of pyrazolo[3,4-d]pyridazine derivatives via 1,3-dipolar cycloaddition. Retrieved from
- National Institutes of Health (NIH). (2006).[1] Use of 4-bromo pyridazine 3,6-dione for building 3-amino pyridazine libraries. PubMed.[1] Retrieved from
- SciSpace. (2024).[1] Pyridazin-3(2H)-ones: Synthesis, reactivity, applications in pharmacology. Retrieved from [1]

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- 1. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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